

Personal protective equipment for handling 5-Methylisoxazole-3-carboxaldehyde

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Compound of Interest

Compound Name: 5-Methylisoxazole-3-carboxaldehyde

Cat. No.: B1306195

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Essential Safety and Handling Guide for 5-Methylisoxazole-3-carboxaldehyde

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **5-Methylisoxazole-3-carboxaldehyde** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Physicochemical and Safety Data

A summary of key quantitative data for **5-Methylisoxazole-3-carboxaldehyde** is presented below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C5H5NO2	[1]
Molecular Weight	111.10 g/mol	[1]
Appearance	Solid	[1]
Melting Point	30-34 °C	[1] [2]
Flash Point	56 °C (132.8 °F) - closed cup	[1]
Hazard Classifications	Flammable Solid, Acute Toxicity (Oral, Category 4), Skin Irritant, Eye Irritant, Respiratory Irritant	[1] [2]
Signal Word	Warning	[1]
Occupational Exposure Limits	No specific occupational exposure limit values have been established.	

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following procedural steps is critical to ensure safety when handling **5-Methylisoxazole-3-carboxaldehyde**.

Engineering Controls and Preparation

- Fume Hood: All handling of **5-Methylisoxazole-3-carboxaldehyde**, including weighing and transferring, must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[\[3\]](#)
- Ventilation: Ensure the laboratory is well-ventilated.
- Safety Equipment: Before starting work, locate and verify the functionality of the nearest safety shower, eyewash station, and appropriate fire extinguisher (e.g., Type ABC).[\[4\]](#)

- Ignition Sources: Eliminate all potential ignition sources from the work area, including open flames, hot plates, and spark-producing equipment.[3][5] Use spark-proof tools and explosion-proof equipment where necessary.[3]
- Static Electricity: Prevent the build-up of electrostatic charge by using anti-static mats or grounding equipment, especially in low-humidity environments.[4][6]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent skin and eye contact, and inhalation.

- Eye and Face Protection: Wear chemical safety goggles.[4] A face shield should be worn in conjunction with goggles when there is a significant risk of splashing.[4]
- Skin Protection:
 - Gloves: Wear chemically resistant gloves. Butyl or neoprene gloves are recommended for handling aldehydes.[7][8] Always inspect gloves for tears or holes before use and use proper glove removal technique to avoid skin contact.
 - Lab Coat: A flame-retardant lab coat with long sleeves is required.[4] Ensure it is fully buttoned.
 - Clothing: Wear long pants and closed-toe shoes to cover all exposed skin.[3]
- Respiratory Protection:
 - If there is a risk of generating dust and work cannot be conducted in a fume hood, a NIOSH-approved respirator with an appropriate cartridge (e.g., N95 dust mask for solids) is necessary.[3]

Chemical Handling and Experimental Workflow

- Quantities: Use the smallest practical quantities for the experiment to minimize risks.[5][6]
- Dispensing: When transferring the solid, avoid creating dust.[2][3] If the compound is a fine powder, handle it with care.

- Storage: Store **5-Methylisoxazole-3-carboxaldehyde** in a tightly closed, original container in a cool, dry, and well-ventilated area.^[9] It should be stored in a designated flammable materials cabinet, segregated from incompatible materials such as strong oxidizing agents, acids, and bases.^{[4][9]}

Accidental Release Measures

- Small Spills:
 - Evacuate non-essential personnel from the immediate area.
 - Wearing appropriate PPE, gently sweep up the spilled solid using spark-resistant tools, minimizing dust generation.^[9]
 - Collect the material in a labeled, sealable container for hazardous waste disposal.^[4]
 - Decontaminate the spill area with an appropriate solvent and then wash with soap and water.
- Large Spills:
 - Evacuate the laboratory immediately and alert others.
 - If there is a fire risk, activate the nearest fire alarm.
 - Contact your institution's Environmental Health and Safety (EHS) department.
 - Do not attempt to clean up a large spill without specialized training and equipment.

Disposal Plan

Proper disposal of **5-Methylisoxazole-3-carboxaldehyde** and associated contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Collection

- Solid Waste: All solid waste, including unused or expired chemicals and grossly contaminated materials (e.g., absorbent from a spill), must be collected in a designated

hazardous waste container.[9][10] The container must be made of a compatible material, be kept closed except when adding waste, and be clearly labeled.[10][11]

- Contaminated PPE: Used gloves and other contaminated disposable PPE should be placed in a sealed bag and disposed of as hazardous waste.
- Empty Containers: Original containers that are empty should be managed as hazardous waste unless triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous chemical waste.[12]

Waste Labeling and Storage

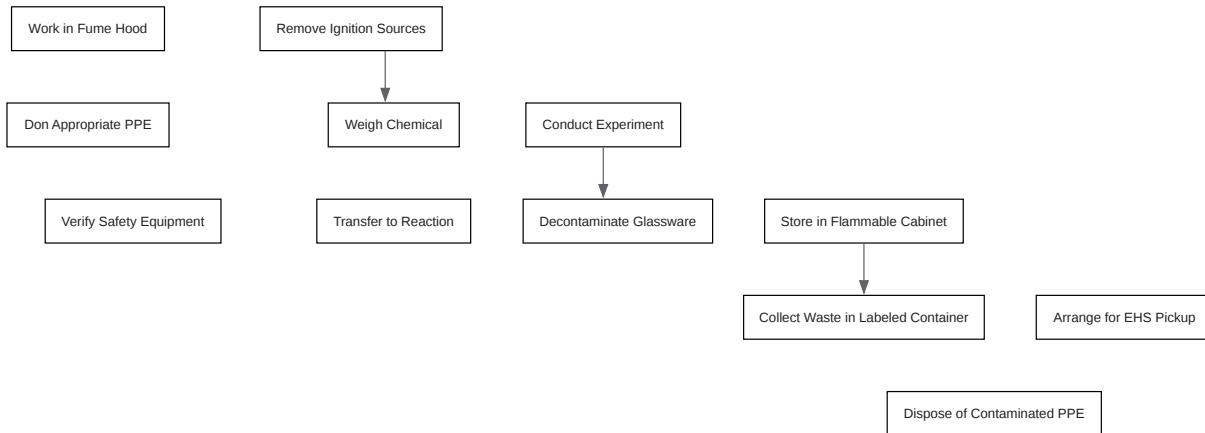
- Labeling: All hazardous waste containers must be labeled with a completed hazardous waste tag, clearly identifying the contents as "Hazardous Waste: **5-Methylisoxazole-3-carboxaldehyde**".[10]
- Storage: Store waste containers in a designated satellite accumulation area within the laboratory, away from incompatible materials and in secondary containment.[10]

Final Disposal

- Do Not Dispose in Regular Trash or Sink: Under no circumstances should this chemical or its containers be disposed of in the regular trash or down the drain.[9][12]
- Professional Disposal: Arrange for the collection of hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[12]

Visual Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **5-Methylisoxazole-3-carboxaldehyde** from preparation to disposal.



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Caption: Workflow for handling **5-Methylisoxazole-3-carboxaldehyde**.

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